

4-Bromo-2,5-difluorobenzamide safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 4-Bromo-2,5-difluorobenzamide

Cat. No.: B1372936

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An In-depth Technical Guide to the Safe Handling of 4-Bromo-2,5-difluorobenzamide

This document serves as a comprehensive technical guide on the core safety principles and handling protocols for **4-Bromo-2,5-difluorobenzamide** (CAS No. 764648-42-2). It is intended for researchers, scientists, and drug development professionals who may utilize this compound as a building block or intermediate in complex chemical syntheses. The information herein is synthesized from safety data for structurally analogous compounds to provide a robust framework for risk assessment and mitigation in the laboratory setting.

Section 1: Compound Profile and Hazard Context

4-Bromo-2,5-difluorobenzamide is a halogenated aromatic compound.^[1] Such molecules are of significant interest in medicinal chemistry and materials science, often serving as key intermediates in the synthesis of novel pharmaceutical agents and other functional materials.^[1] ^[2] The presence of bromine and fluorine atoms on the benzene ring significantly influences the molecule's reactivity and its biological and toxicological profile.

While a comprehensive, peer-reviewed toxicological profile for **4-Bromo-2,5-difluorobenzamide** is not extensively documented, a reliable safety framework can be constructed by examining closely related analogs like 4-Bromo-2,5-difluorobenzoic acid and 4-bromo-2,5-difluorobenzonitrile. The consistent hazard classifications across these precursors provide a strong basis for establishing safe handling protocols.

Table 1: Chemical Identifiers

| Identifier | Value | Source |
|-------------------|---|--------|
| CAS Number | 764648-42-2 | |
| Molecular Formula | C ₇ H ₄ BrF ₂ NO | |
| Molecular Weight | 236.01 g/mol | |

| Typical Form | Solid | |

Section 2: GHS Hazard Identification and Classification

Based on data from analogous compounds, **4-Bromo-2,5-difluorobenzamide** should be handled as a hazardous substance. The anticipated GHS classification indicates multiple routes of potential harm, necessitating stringent control measures.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Anticipated GHS Classification

| Hazard Class | Category | Hazard Statement |
|-------------------------------|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed. [3] [5] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin. [3] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled. [3] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation. [4] [5] |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation. [4] [5] |

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#) |

Expert Insight: The "trifecta" of irritation (skin, eyes, respiratory system) combined with acute toxicity warnings for all major exposure routes (oral, dermal, inhalation) is characteristic of many functionalized aromatic compounds. The primary risk in a laboratory setting is the inadvertent generation and inhalation of dust or aerosols and direct skin contact. Therefore, all handling procedures must be designed to prevent the compound from becoming airborne and to eliminate any possibility of skin exposure.

Section 3: Proactive Risk Mitigation and Safe Handling Protocols

A self-validating safety protocol is one where engineering controls, personal protective equipment (PPE), and administrative procedures work in concert to minimize risk at every step.

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the hazard.

- Ventilation: All weighing and manipulation of solid **4-Bromo-2,5-difluorobenzamide** must be performed in a certified chemical fume hood.[3][6] This is non-negotiable, as it directly mitigates the inhalation hazard (H332, H335).
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[7][8] Their proximity is crucial for an effective and immediate response to accidental exposure.

Personal Protective Equipment (PPE): The Essential Barrier

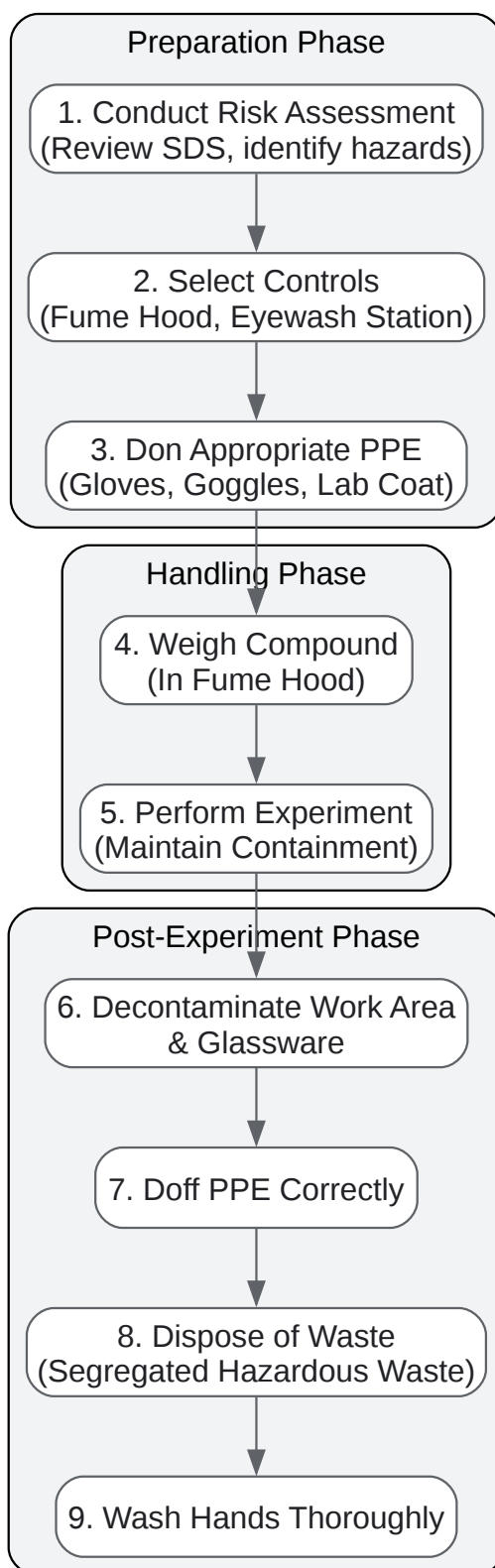
PPE must be selected to provide a complete barrier against the identified hazards.

- Eye and Face Protection: Wear tightly fitting safety goggles with side shields, conforming to EN 166 (EU) or NIOSH (US) standards.[3] If there is a risk of splashing or significant dust generation, a full-face shield should be worn in addition to goggles.
- Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. It is critical to inspect gloves for any signs of degradation or puncture before each use.^[9] Always use the proper glove removal technique to avoid contaminating your skin.^[9]
- Lab Coat: A flame-resistant lab coat must be worn and kept fully buttoned.
- Respiratory Protection: If for any reason work must be performed outside of a fume hood where dust could be generated, a full-face respirator with appropriate particulate filters is mandatory.^[3]

Workflow for Safe Handling and Experimentation

The following diagram outlines the mandatory workflow for handling this compound, ensuring safety is integrated at each stage.



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Caption: Mandatory workflow for handling **4-Bromo-2,5-difluorobenzamide**.

Section 4: Emergency Response and First Aid

Immediate and correct first aid is critical to minimizing harm from exposure.

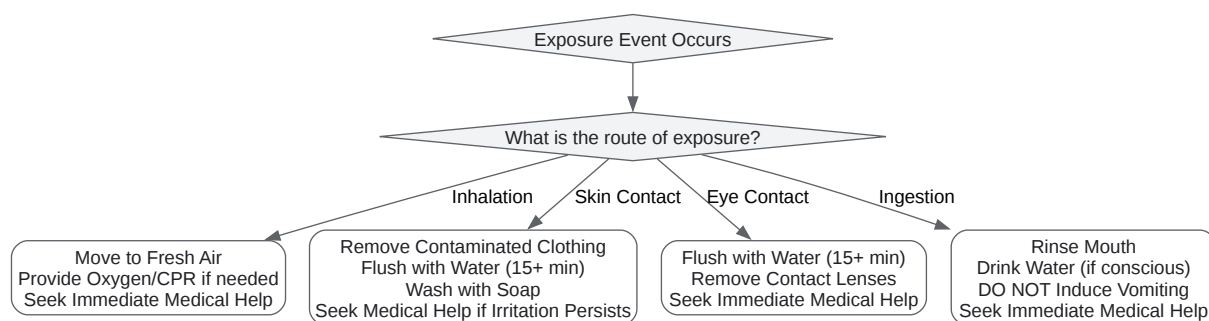
Table 3: First-Aid Measures

| Exposure Route | Action | Causality |
|----------------|---|---|
| Inhalation | 1. Immediately move the victim to fresh air. [7] [10] 2. If breathing is difficult, provide oxygen. [10] 3. If not breathing, give artificial respiration. [7] 4. Seek immediate medical attention. [3] [10] | Removes the individual from the source of toxicant; respiratory support is critical. |
| Skin Contact | 1. Immediately flush skin with plenty of water for at least 15 minutes. [7] 2. Remove all contaminated clothing and shoes. [6] [10] 3. Wash the affected area with soap and water. [7] 4. Get medical help if irritation occurs or persists. [3] [10] | Rapid decontamination is essential to reduce dermal absorption and mitigate skin irritation. |
| Eye Contact | 1. Immediately rinse cautiously with water for at least 15 minutes. [7] 2. Remove contact lenses, if present and easy to do. Continue rinsing. [7] 3. Seek immediate medical attention, preferably from an ophthalmologist. | Thoroughly flushing the eye is the only way to remove the chemical and prevent serious, lasting damage. |

| Ingestion | **1. Do NOT induce vomiting.**[\[7\]](#) **2. Rinse mouth with water.**[\[3\]](#)[\[10\]](#) **3. If the person is conscious, have them drink one or two glasses of water.**[\[9\]](#) **4. Call a physician or poison control**

center immediately.[7] | Inducing vomiting can cause aspiration of the chemical into the lungs, leading to further damage. |

The following logic diagram illustrates the decision-making process for emergency response.



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Caption: Decision logic for first aid response to chemical exposure.

Section 5: Storage, Stability, and Disposal

Storage and Stability

- Conditions: Store in a dry, cool, and well-ventilated place.[3][6] The storage area should be secure and accessible only to authorized personnel.
- Containers: Keep containers tightly closed to prevent contamination and potential moisture absorption.[3][6]
- Incompatibilities: Avoid strong oxidizing agents and strong acids, as these may lead to vigorous, exothermic reactions.[7]

Disposal

- Procedure: This material and its container must be disposed of as hazardous waste.[3]
Contact a licensed professional waste disposal service to dispose of this material. Do not allow the product to enter drains or waterways.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[9]

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